

Standard Operating Procedure: Disposal of Ro 41-0960

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Compound of Interest

Compound Name: Ro 41-0960

Cat. No.: B1680681

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Disclaimer: This document provides general guidance for the proper disposal of the research chemical **Ro 41-0960**. It is essential for all personnel to consult their institution's Environmental Health and Safety (EHS) department for specific protocols and to ensure full compliance with local, state, and federal regulations. Always prioritize site-specific procedures.

Overview and Safety Considerations

Ro 41-0960 is a selective, reversible, and orally active catechol-O-methyltransferase (COMT) inhibitor used for research purposes.[1][2] While the substance is not classified as hazardous according to the Globally Harmonized System (GHS), it is designated as Water Hazard Class 1 (slightly hazardous for water).[3] Therefore, it must not be allowed to enter sewers, surface water, or ground water.[3][4] Prudent laboratory practices dictate treating all research chemicals with caution, even in the absence of a formal hazard classification.

Personal Protective Equipment (PPE): When handling **Ro 41-0960** in solid or solution form, the following PPE is recommended:

- **Gloves:** Chemically resistant gloves (e.g., nitrile).
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat.

- Respiratory Protection: For handling bulk powder, a dust mask (e.g., N95) is advisable to prevent inhalation.

Quantitative Data and Chemical Properties

The following table summarizes key properties of **Ro 41-0960**.

Property	Value	Source(s)
CAS Number	125628-97-9	[3]
Molecular Formula	C ₁₃ H ₈ FNO ₅	[5]
Molecular Weight	277.20 g/mol	[5]
Appearance	Yellow solid	
Storage Temperature	Powder: -20°C; In solvent: -80°C	[5][6][7]
Solubility	DMSO: 20 mg/mLDMF: 20 mg/mL Ethanol: 20 mg/mL PBS (pH 7.2): 0.2 mg/mL	[2]
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0	[3]
HMIS Rating	Health: 0, Fire: 0, Reactivity: 0	[3]

Step-by-Step Disposal Procedures

The disposal of **Ro 41-0960** must be handled through your institution's hazardous waste management program.[8][9][10] Never dispose of this chemical down the sink or in the regular trash.[8][9]

3.1 Waste Segregation

Proper segregation is critical to ensure safe disposal. Use separate, clearly labeled containers for each waste stream.

- Solid Waste:

- Collect expired or unused **Ro 41-0960** powder in its original container or a new, sealed, and compatible container.
- Place contaminated materials such as weigh boats, paper, and gloves into a dedicated plastic bag or container labeled "Solid Chemical Waste."
- Liquid Waste:
 - Collect solutions of **Ro 41-0960** in a dedicated, leak-proof, and chemically compatible container (e.g., a high-density polyethylene bottle).[8][9]
 - Do not mix with other incompatible waste streams (e.g., halogenated vs. non-halogenated solvents, acidic vs. basic solutions).[9]
- Sharps Waste:
 - Dispose of any needles, syringes, or contaminated glass pipettes used to handle **Ro 41-0960** solutions in a designated sharps container labeled for chemical contamination.

3.2 Container Labeling

All waste containers must be properly labeled before collection by EHS. The label should include:

- The words "Hazardous Waste."[8]
- The full chemical name: "**Ro 41-0960**" and any solvents used. Avoid abbreviations.[9]
- The approximate concentration and volume of each component.
- The date the container was first used for waste accumulation.
- The responsible Principal Investigator's name and laboratory location.

3.3 Disposal of Empty Containers

- Thoroughly empty the container of all contents.[9]

- The first rinse of the container with a suitable solvent (e.g., ethanol) must be collected and disposed of as hazardous liquid waste.[9]
- For containers of highly toxic chemicals, the first three rinses must be collected as hazardous waste.[9] Although **Ro 41-0960** is not classified as highly toxic, following this more stringent procedure is a prudent practice.
- After rinsing, allow the container to air-dry completely in a fume hood.
- Deface the original label to prevent confusion and dispose of the clean, dry container according to institutional guidelines for glass or plastic recycling/trash.

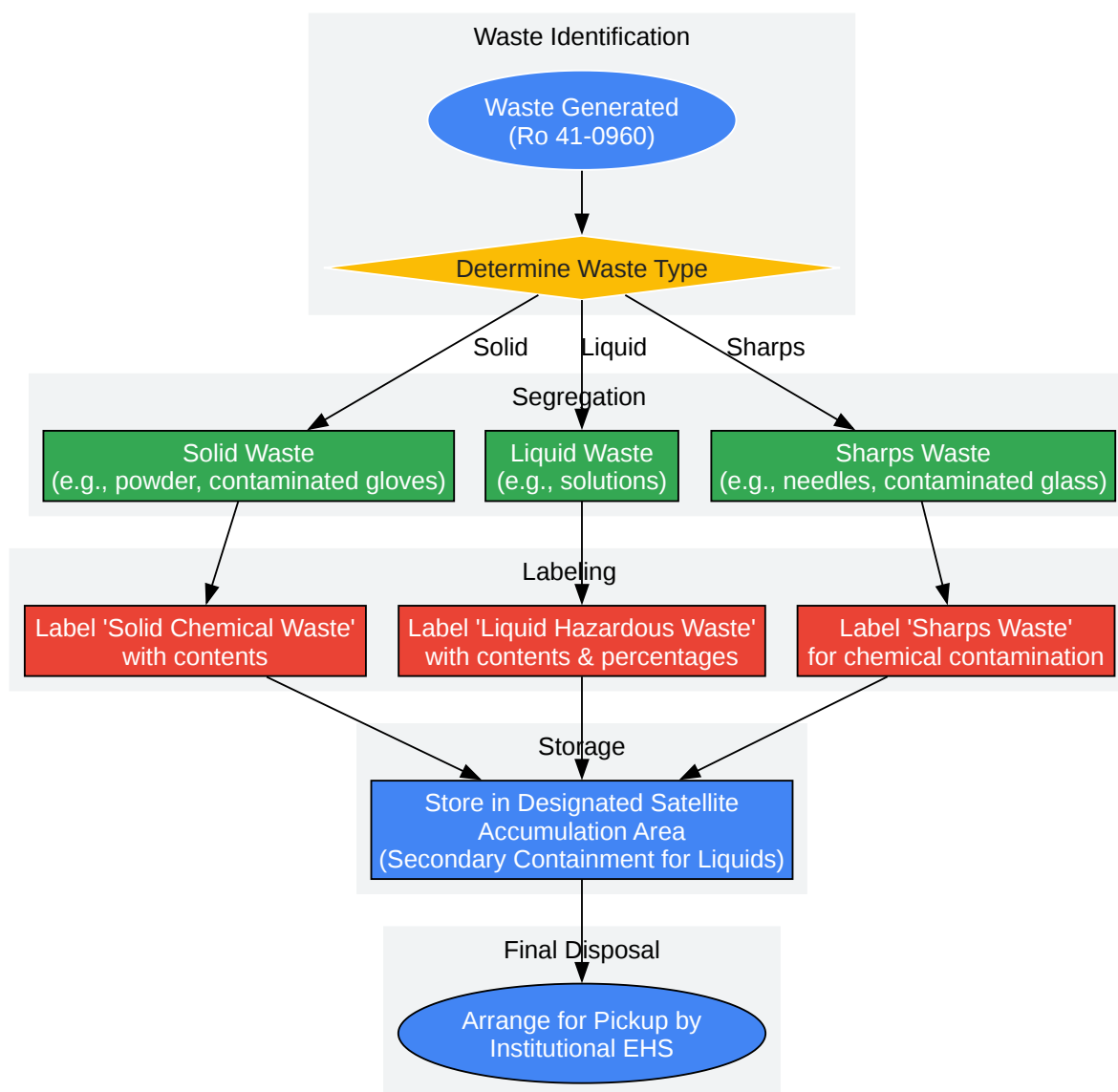
3.4 Storage and Collection

- Keep all waste containers securely sealed except when adding waste.[9]
- Store waste in a designated satellite accumulation area within the laboratory.
- Use secondary containment (e.g., a plastic tub) for all liquid waste containers to mitigate spills.[9]
- Schedule a waste pickup with your institution's EHS department according to their procedures.[9][10]

Experimental Protocols and Visualizations

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of waste generated from work with **Ro 41-0960**.



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Caption: Logical workflow for the segregation and disposal of **Ro 41-0960** waste.

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